

pKa value and pH range of Methyl red hydrochloride

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Compound of Interest

Compound Name: Methyl red hydrochloride

Cat. No.: B1584316

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An in-depth technical guide to the pKa and pH range of **Methyl Red Hydrochloride**, tailored for researchers, scientists, and professionals in drug development. This document provides core data, detailed experimental methodologies, and visual diagrams to elucidate the principles and applications of this widely used pH indicator.

Core Properties of Methyl Red

Methyl Red is an azo dye that functions as a pH indicator, changing color in response to the hydrogen ion concentration in a solution.[1][2] It is commonly supplied as a free acid or as its hydrochloride salt, **Methyl Red Hydrochloride** (CAS 63451-28-5), which is the salt formed from the reaction of Methyl Red with hydrochloric acid.[3] For practical purposes as a pH indicator, their operational characteristics are identical as the active indicating molecule is the same.

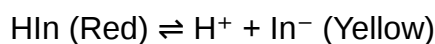
Quantitative Data Summary

The key physicochemical properties of Methyl Red are summarized in the table below. These values are critical for its application in titrations and microbiological assays.

Parameter	Value	Reference(s)
pKa	~5.1	[4]
4.95 (at 25°C)	[5][6]	
pH Indicator Range	4.4 – 6.2	[1][4][7]
4.2 – 6.2	[8]	
Color in Acid (pH < 4.4)	Red	[4][7]
Color in Transition (pH 4.4 - 6.2)	Orange	[4][7]
Color in Base (pH > 6.2)	Yellow	[4][7]
Chemical Formula	C ₁₅ H ₁₅ N ₃ O ₂	[1][9][10]
Molecular Weight	269.30 g/mol	[9][10]

Principle of Color Change

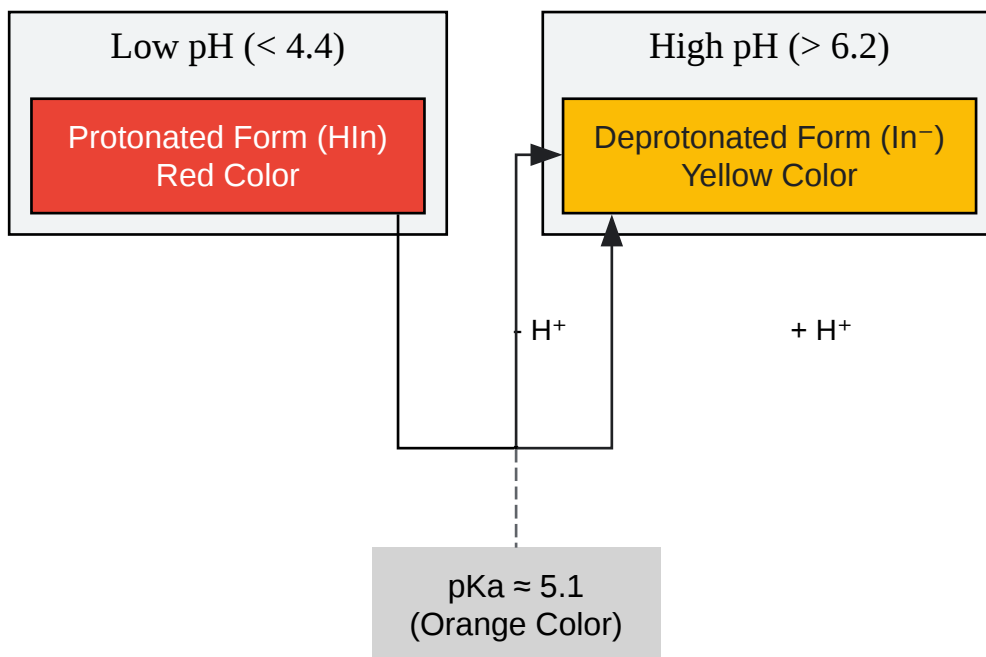
The function of Methyl Red as a pH indicator is rooted in its molecular structure. It is a weak acid that can be represented as HIn. In solution, it establishes an equilibrium between its protonated (acidic) form and its deprotonated (basic or conjugate base) form.



The color change is a direct result of a structural rearrangement upon protonation or deprotonation.

- In Acidic Solution (Low pH): At a pH below 4.4, the equilibrium shifts to the left. The molecule is predominantly in its protonated form (HIn). Protonation of a nitrogen atom in the central azo group (-N=N-) leads to a resonance-stabilized quinone/hydrazone structure, which appears red.[4][11]
- In Basic Solution (High pH): At a pH above 6.2, the equilibrium shifts to the right. The molecule is primarily in its deprotonated, anionic form (In⁻), which is yellow.[11]

The pKa is the pH at which the concentrations of the acidic (HIn) and basic (In⁻) forms are equal. At this point, the solution exhibits an intermediate orange color.[4]



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Figure 1: Logical diagram of Methyl Red's pH-dependent equilibrium.

Experimental Protocol: Spectrophotometric pKa Determination

The pKa of a pH indicator like Methyl Red can be accurately determined using UV-Visible spectrophotometry. This method relies on the fact that the protonated (HIn) and deprotonated (In⁻) forms have distinct absorption spectra.[12] The Henderson-Hasselbalch equation is applied to absorbance data to calculate the pKa.

Materials and Reagents

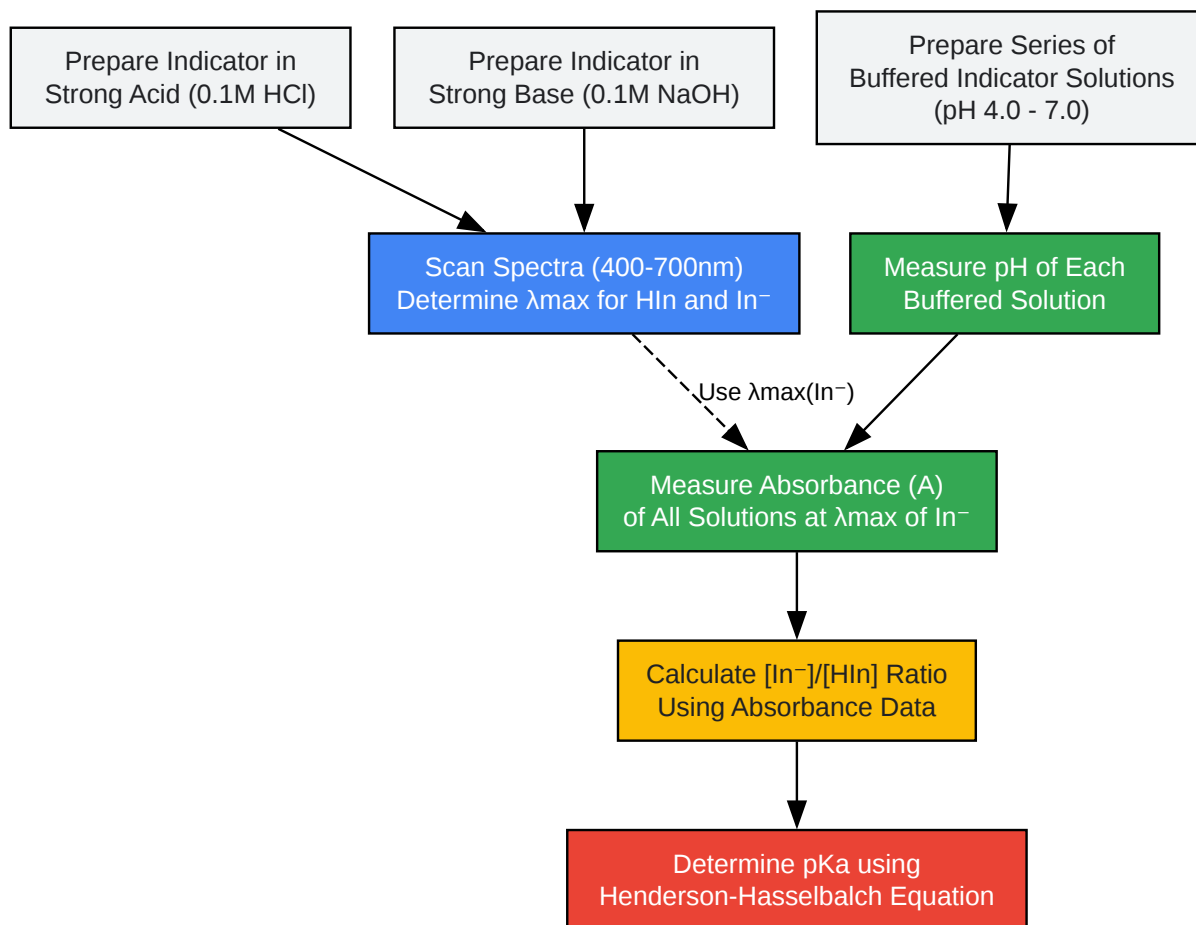
- Methyl Red indicator stock solution (e.g., 0.1% in ethanol)
- UV-Vis Spectrophotometer
- pH meter, calibrated

- Series of buffer solutions with known pH values spanning the range of ~4.0 to ~7.0 (e.g., acetate or phosphate buffers)
- Strongly acidic solution (e.g., 0.1 M HCl)
- Strongly basic solution (e.g., 0.1 M NaOH)
- Volumetric flasks and pipettes

Methodology

- Determine Maximum Absorbance Wavelengths (λ_{max}):
 - Prepare a highly acidic solution of Methyl Red by adding a small, precise volume of the stock solution to the 0.1 M HCl. This ensures the indicator is almost exclusively in the HIn (red) form.
 - Prepare a highly basic solution by adding the same volume of stock solution to 0.1 M NaOH to convert the indicator entirely to the In⁻ (yellow) form.
 - Scan both solutions across the visible spectrum (e.g., 400-700 nm) to determine the λ_{max} for both the acidic (HIn) and basic (In⁻) forms.[\[13\]](#)
- Prepare Buffered Indicator Solutions:
 - Prepare a series of solutions by adding a constant, identical volume of the Methyl Red stock solution to volumetric flasks containing the different pH buffers.[\[13\]](#)
 - Ensure the final concentration of the indicator is the same in all flasks.
 - Measure and record the precise pH of each final buffered solution using a calibrated pH meter.
- Measure Absorbance:
 - Set the spectrophotometer to the λ_{max} determined for the basic form (In⁻).

- Measure the absorbance of each buffered solution at this wavelength. Also measure the absorbance of the fully acidic (Aa) and fully basic (Ab) solutions prepared in Step 1.[\[14\]](#)
- Calculate pKa:
 - The Henderson-Hasselbalch equation for an indicator is: $pK_a = pH + \log([HIn]/[In^-])$
 - Assuming Beer's Law is obeyed, the ratio of the concentrations can be determined from the absorbance values: $[In^-]/[HIn] = (A - A_a) / (A_b - A)$ Where:
 - A is the absorbance of a given buffer/indicator mixture.
 - Aa is the absorbance of the fully acidic indicator solution.
 - Ab is the absorbance of the fully basic indicator solution.
 - Calculate the pKa for each buffered solution. The average of these values gives the experimental pKa. Alternatively, plotting $\log([In^-]/[HIn])$ versus pH yields a straight line where the x-intercept (where log ratio = 0) is the pKa.[\[13\]](#)



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Figure 2: Workflow for the spectrophotometric determination of pKa.

Applications in Research and Development

- Acid-Base Titrations: Methyl Red is ideal for titrating weak bases with strong acids, where the equivalence point falls within its pH transition range.[2]
- Microbiology: It is famously used in the Methyl Red (MR) test to identify enteric bacteria that produce stable acids through mixed-acid fermentation of glucose. A positive test (red color) indicates a pH drop to 4.4 or below.[1][4]
- Buffer System Characterization: Its sharp color transition makes it a reliable visual tool for evaluating the pH of mildly acidic buffer systems.[8]

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